

A Technical Guide to the Spectroscopic Characterization of 5-Hydroxyisophthalamide

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Compound of Interest

Compound Name: 5-Hydroxyisophthalamide

CAS No.: 68052-43-7

Cat. No.: B1294709

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This guide provides a comprehensive overview of the expected spectroscopic data for **5-hydroxyisophthalamide**, a molecule of interest in materials science and drug development. Due to the limited availability of published experimental spectra for this specific compound, this document presents predicted data based on the known spectroscopic characteristics of the parent molecule, isophthalamide, and the influence of a hydroxyl substituent. The methodologies for acquiring such data are also detailed to support researchers in their experimental work.

Predicted Spectroscopic Data

The following tables summarize the predicted key spectroscopic data for **5-hydroxyisophthalamide**. These predictions are derived from the analysis of isophthalamide and the known effects of a hydroxyl group on an aromatic system.

Table 1: Predicted ^1H NMR (Proton Nuclear Magnetic Resonance) Data

The predicted ^1H NMR spectrum of **5-hydroxyisophthalamide** is based on a 400 MHz spectrometer using DMSO- d_6 as the solvent. Chemical shifts (δ) are reported in parts per

million (ppm).

Chemical Shift (ppm)	Multiplicity	Integration	Assignment
~10.0 (very broad)	Singlet	1H	Ar-OH
~8.20	Singlet	1H	Ar-H (Position 2)
~8.15 (broad)	Singlet	2H	-CONH ₂
~7.65	Doublet	2H	Ar-H (Positions 4, 6)
~7.55 (broad)	Singlet	2H	-CONH ₂

Note: The exact chemical shifts of the amide protons (-CONH₂) can vary and may appear as two separate broad singlets due to hindered rotation around the C-N bond.

Table 2: Predicted ¹³C NMR (Carbon-13 Nuclear Magnetic Resonance) Data

The predicted ¹³C NMR spectrum was projected for a 100 MHz spectrometer in DMSO-d₆.

Chemical Shift (ppm)	Assignment
~168	C=O (Amide Carbonyl)
~157	Ar-C (C-OH, Position 5)
~135	Ar-C (Quaternary, Positions 1, 3)
~118	Ar-CH (Positions 4, 6)
~115	Ar-CH (Position 2)

Table 3: Predicted IR (Infrared) Spectroscopy Data

The infrared spectrum of **5-hydroxyisophthalamide** is expected to show the following characteristic absorption bands.

Wavenumber (cm ⁻¹)	Intensity	Assignment
3500-3200 (broad)	Strong	O-H Stretch (Phenolic)
3400-3100	Strong, Broad	N-H Stretch (Amide)
~1660	Strong	C=O Stretch (Amide I)
~1620	Medium	N-H Bend (Amide II)
~1580	Medium	C=C Stretch (Aromatic)
~1450	Medium	C=C Stretch (Aromatic)
~1250	Strong	C-O Stretch (Phenolic)

Table 4: Predicted MS (Mass Spectrometry) Data

For mass spectrometry, the predicted data is based on electron ionization (EI) showing the molecular ion and potential major fragments.

m/z	Interpretation
180	[M] ⁺ (Molecular Ion)
164	[M - NH ₂] ⁺
163	[M - OH] ⁺
136	[M - CONH ₂] ⁺
121	[M - CONH ₂ - NH] ⁺
108	[M - 2(CONH ₂)] ⁺

Experimental Protocols

The following are detailed methodologies for the key spectroscopic experiments.

2.1 NMR Spectroscopy

- Sample Preparation: Approximately 5-10 mg of **5-hydroxyisophthalamide** is dissolved in about 0.75 mL of deuterated dimethyl sulfoxide (DMSO- d_6).^[1] The use of a deuterated solvent is crucial to avoid large solvent signals in the ^1H NMR spectrum.^[1] The solution is then transferred to a standard 5 mm NMR tube.^[1]
- ^1H NMR Spectroscopy:
 - The NMR spectrometer is tuned to the ^1H frequency (e.g., 400 MHz).^[1]
 - The sample is placed in the spectrometer.
 - Standard acquisition parameters are set, including a sufficient number of scans to achieve a good signal-to-noise ratio.^[1]
 - The resulting Free Induction Decay (FID) is Fourier transformed to obtain the ^1H NMR spectrum.^[1]
 - The spectrum is phased and baseline corrected.
 - Chemical shifts are referenced to the residual solvent peak of DMSO- d_6 ($\delta \approx 2.50$ ppm).^[1]
- ^{13}C NMR Spectroscopy:
 - The spectrometer is tuned to the ^{13}C frequency (e.g., 100 MHz).^[1]
 - A proton-decoupled ^{13}C NMR spectrum is acquired to simplify the spectrum by removing C-H coupling.^[1]
 - A longer acquisition time or a greater number of scans is typically required for ^{13}C NMR due to the low natural abundance of the ^{13}C isotope.^[1]
 - The FID is processed similarly to the ^1H spectrum.
 - Chemical shifts are referenced to the solvent peak of DMSO- d_6 ($\delta \approx 39.52$ ppm).^[1]

2.2 IR Spectroscopy

- Sample Preparation (KBr Pellet):

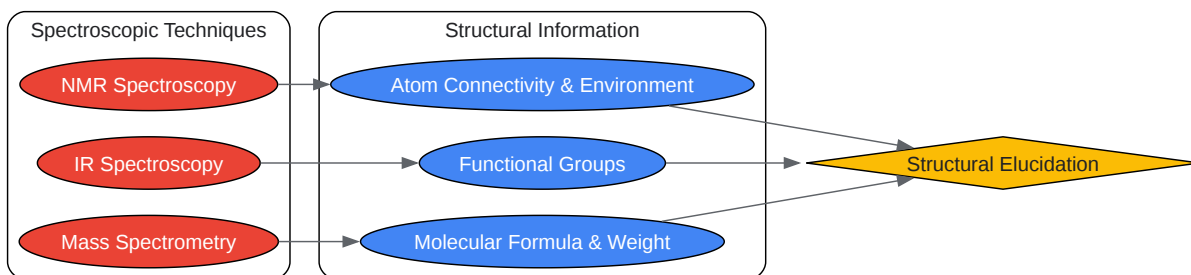
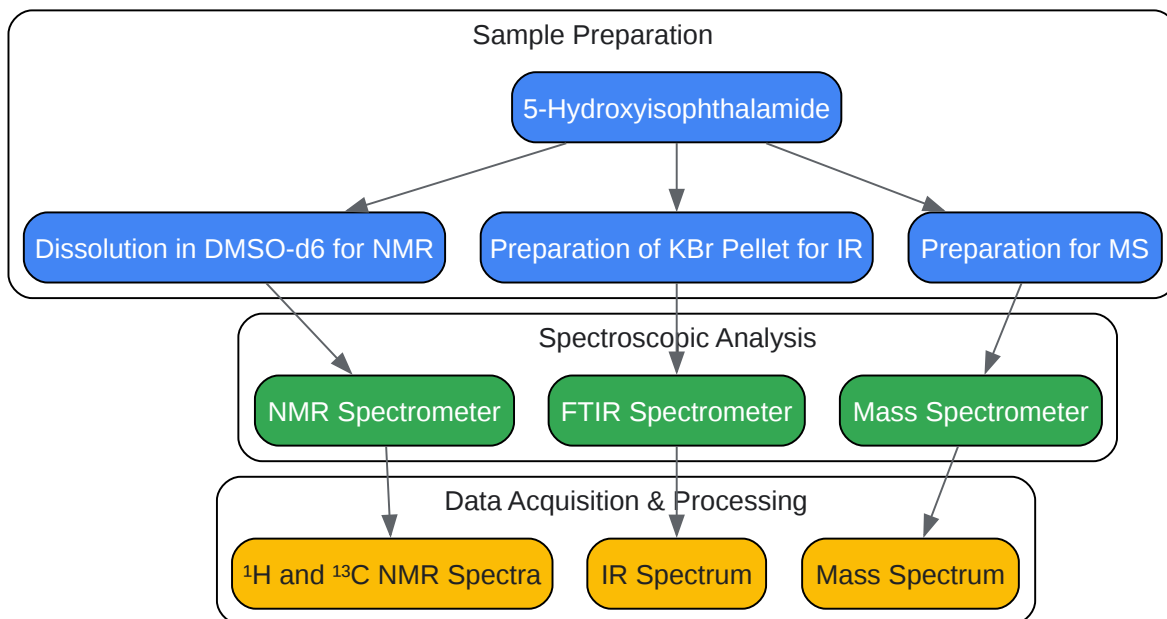
- A small amount of **5-hydroxyisophthalamide** (1-2 mg) is ground with approximately 100-200 mg of dry potassium bromide (KBr) using an agate mortar and pestle until a fine, uniform powder is obtained.
- The mixture is then compressed into a thin, transparent pellet using a hydraulic press.
- Data Acquisition:
 - The KBr pellet is placed in the sample holder of an FTIR spectrometer.
 - A background spectrum of the empty sample compartment is recorded.
 - The sample spectrum is then recorded, and the background is automatically subtracted.
 - The resulting spectrum shows the percentage of transmittance versus wavenumber (cm^{-1}).

2.3 Mass Spectrometry

- Sample Introduction: A small amount of the sample is introduced into the mass spectrometer, typically via a direct insertion probe for solid samples or after being dissolved in a suitable solvent for liquid injection.
- Ionization: Electron Ionization (EI) is a common method for small organic molecules. The sample is bombarded with a high-energy electron beam (typically 70 eV), causing ionization and fragmentation.
- Mass Analysis: The resulting ions are accelerated and separated based on their mass-to-charge ratio (m/z) by a mass analyzer (e.g., quadrupole or time-of-flight).
- Detection: An electron multiplier or other detector records the abundance of each ion, generating a mass spectrum.

Visualization of Experimental Workflow

The following diagrams illustrate the general workflow for the spectroscopic analysis and the logical relationship between the different techniques for structural elucidation.



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References

- [1. benchchem.com \[benchchem.com\]](#)
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